

# Application Notes and Protocols for Nky80 Stock Solution Preparation in DMSO

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **Nky80** stock solutions in Dimethyl Sulfoxide (DMSO). **Nky80** is a non-nucleoside quinazolinone that acts as a potent and selective, non-competitive inhibitor of adenylyl cyclase (AC) type V isoform.[1] It also shows inhibitory activity against other AC isoforms, with IC50 values of 8.3 μM, 132 μM, and 1.7 mM for type V, type III, and type II, respectively.[1][2]

### **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **Nky80** is provided in the table below.

Property	Value	Reference
Molecular Weight	229.23 g/mol	[3]
Formula	C12H11N3O2	[3][4]
CAS Number	299442-43-6	[3][4]
Appearance	Off-white to light yellow solid	[4]
Purity	≥98% (HPLC)	[3]



## **Solubility Data**

**Nky80** exhibits good solubility in DMSO. It is important to use high-purity, anhydrous DMSO to avoid impacting the solubility and stability of the compound.[4] Some suppliers recommend using a newly opened bottle of DMSO.[4] Sonication or gentle warming can be used to aid dissolution.[5]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	250 mg/mL	1090.61 mM	Ultrasonic assistance may be needed. Hygroscopic DMSO can affect solubility.[4]
DMSO	22.92 mg/mL	100 mM	-
Ethanol	2.29 mg/mL	10 mM	Gentle warming may be required.[3]

## **Experimental Protocols**

## Protocol 1: Preparation of a 10 mM Nky80 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Nky80 in DMSO.

#### Materials:

- Nky80 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes



#### Procedure:

- Equilibrate Nky80: Allow the vial of Nky80 powder to come to room temperature before opening to prevent condensation of moisture.
- Weigh **Nky80**: Accurately weigh out 1 mg of **Nky80** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 0.436 mL (436 μL) of anhydrous DMSO to the microcentrifuge tube containing the Nky80 powder.[4][6] This will yield a final concentration of 10 mM.
- Dissolve **Nky80**: Vortex the solution until the **Nky80** is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[5] Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot and Store: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[4]
- Storage: Store the aliquoted stock solutions at -20°C or -80°C for long-term storage.[4] When stored at -20°C, the solution is stable for up to 1 year, and at -80°C, it is stable for up to 2 years.[4] For short-term storage (days to weeks), 4°C is acceptable.[2]

Concentration / Solvent Volume / Mass Table:[3][4]

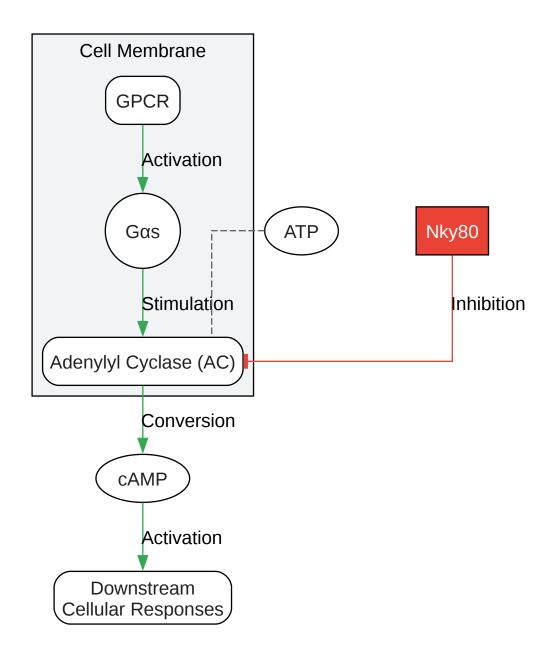
Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	4.36 mL	21.81 mL	43.62 mL
5 mM	0.87 mL	4.36 mL	8.72 mL
10 mM	0.44 mL	2.18 mL	4.36 mL
50 mM	0.09 mL	0.44 mL	0.87 mL

### **Signaling Pathway**

**Nky80** is an inhibitor of adenylyl cyclase (AC), a key enzyme in the G-protein coupled receptor (GPCR) signaling pathway that converts ATP to cyclic AMP (cAMP).[6] This inhibition affects



various downstream cellular processes regulated by cAMP.



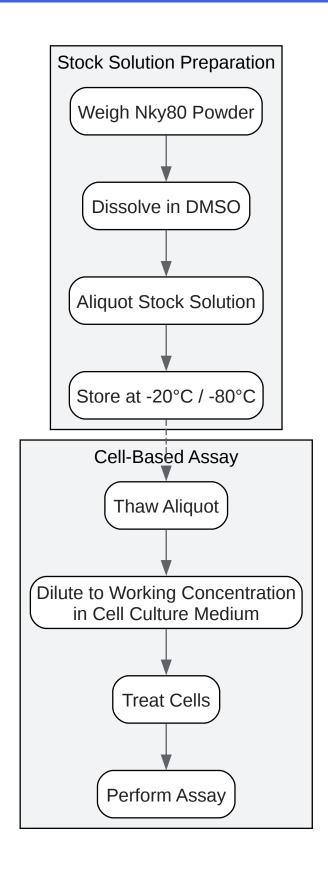
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Caption: Nky80 inhibits Adenylyl Cyclase (AC), blocking ATP to cAMP conversion.

## **Experimental Workflow**

The following diagram illustrates a typical workflow for preparing and using an **Nky80** stock solution in a cell-based assay.





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Caption: Workflow for **Nky80** stock solution preparation and use in experiments.



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